

# **cis-1,4-Diacetoxy-2-butene chemical properties and structure**

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## **Compound of Interest**

Compound Name: **cis-1,4-Diacetoxy-2-butene**

Cat. No.: **B1582018**

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An In-depth Technical Guide to **cis-1,4-Diacetoxy-2-butene**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **cis-1,4-diacetoxy-2-butene**. The information is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other areas of chemical synthesis.

## **Chemical Properties and Structure**

**cis-1,4-Diacetoxy-2-butene** is an ester that serves as a versatile intermediate in organic synthesis.<sup>[1]</sup> Its chemical and physical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	[2]
Molecular Weight	172.18 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	
Boiling Point	120-121 °C at 18 mmHg	[1]
Density	1.08 g/mL at 25 °C	[1]
Refractive Index (n <sub>20</sub> /D)	1.443	[1]
Solubility	Not miscible in water. Soluble in many organic solvents.	[3]
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Stability	Stable under recommended storage conditions. Incompatible with oxidizing agents.	[3]

#### Structural Information:

Identifier	Value	Reference(s)
IUPAC Name	(2Z)-But-2-ene-1,4-diyl diacetate	[4]
Synonyms	cis-2-Butene-1,4-diol diacetate	[5]
CAS Number	25260-60-0	[2]
SMILES String	CC(=O)OCC=CCOC(=O)C	[6]
InChI Key	VZUAUHWZIKOMFC- ARJAWSKDSA-N	[1]

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **cis-1,4-diacetoxy-2-butene**.

- $^1\text{H}$  NMR Spectrum: The proton NMR spectrum provides information about the hydrogen atoms in the molecule.[7]
- $^{13}\text{C}$  NMR Spectrum: The carbon NMR spectrum gives insight into the carbon framework of the molecule.[8]
- Infrared (IR) Spectrum: The IR spectrum reveals the functional groups present in the molecule.[6][9]
- Mass Spectrum (MS): Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule.

## Experimental Protocols

### Synthesis of cis-1,4-Diacetoxy-2-butene

The synthesis of **cis-1,4-diacetoxy-2-butene** can be achieved in a two-step process starting from 2-butyne-1,4-diol.

Step 1: Selective Hydrogenation of 2-Butyne-1,4-diol to cis-2-Butene-1,4-diol

This step involves the selective reduction of the alkyne to a cis-alkene.

- Materials:
  - 2-Butyne-1,4-diol
  - Lindlar's catalyst (or an alternative poisoned palladium catalyst)
  - Methanol (or other suitable solvent)
  - Hydrogen gas
- Procedure:
  - In a hydrogenation flask, dissolve 2-butyne-1,4-diol in methanol.

- Add a catalytic amount of Lindlar's catalyst.
- Purge the flask with hydrogen gas and maintain a hydrogen atmosphere (typically at or slightly above atmospheric pressure).
- Stir the reaction mixture vigorously at room temperature.
- Monitor the reaction progress by techniques such as TLC or GC to ensure the reaction stops after the formation of the alkene and does not proceed to the alkane.
- Upon completion, filter the reaction mixture to remove the catalyst.
- Evaporate the solvent under reduced pressure to obtain crude cis-2-butene-1,4-diol.

#### Step 2: Acetylation of cis-2-Butene-1,4-diol

This step introduces the acetate groups to the diol.

- Materials:

- cis-2-Butene-1,4-diol
- Acetic anhydride
- Pyridine (or another suitable base)
- Dichloromethane (or other suitable solvent)
- 1 M HCl solution
- Saturated aqueous  $\text{NaHCO}_3$  solution
- Brine
- Anhydrous sodium sulfate

- Procedure:

- Dissolve the crude cis-2-butene-1,4-diol in a mixture of dichloromethane and pyridine at 0 °C.
- Slowly add acetic anhydride to the solution.
- Allow the reaction mixture to warm to room temperature and stir until the reaction is complete (monitored by TLC).
- Quench the reaction by adding methanol.
- Dilute the mixture with dichloromethane and wash sequentially with 1 M HCl, water, saturated aqueous NaHCO<sub>3</sub>, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation to yield pure **cis-1,4-Diacetoxy-2-butene**.

## Key Reactions of **cis-1,4-Diacetoxy-2-butene**

**cis-1,4-Diacetoxy-2-butene** is a precursor for various chemical transformations.

### 3.2.1. Pyrolysis to 1-Acetoxy-1,3-butadiene

Upon heating, **cis-1,4-Diacetoxy-2-butene** undergoes pyrolysis to yield 1-acetoxy-1,3-butadiene.<sup>[1]</sup>

- General Procedure:
  - The pyrolysis is typically carried out in a tube furnace packed with an inert material.
  - **cis-1,4-Diacetoxy-2-butene** is vaporized and passed through the heated tube under a stream of inert gas (e.g., nitrogen or argon).
  - The products are collected in a cold trap.
  - The collected pyrolysate is then purified by distillation to isolate 1-acetoxy-1,3-butadiene.

Note: The specific temperature and flow rates need to be optimized for the specific setup.

### 3.2.2. Ruthenium-Catalyzed Cross-Metathesis with Allylbenzene

**cis-1,4-Diacetoxy-2-butene** can undergo cross-metathesis reactions with other olefins, such as allylbenzene, in the presence of a ruthenium catalyst.<sup>[1]</sup>

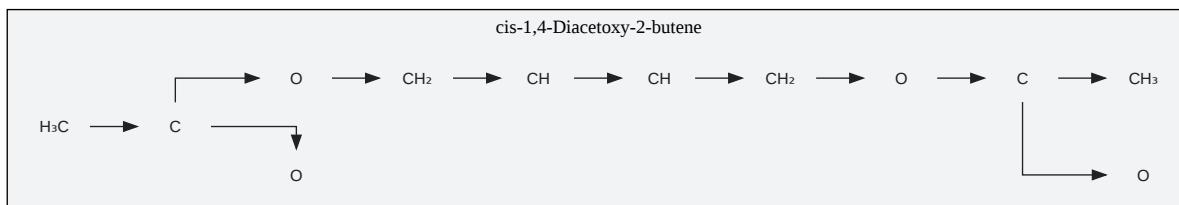
- Materials:

- **cis-1,4-Diacetoxy-2-butene**
- Allylbenzene
- Grubbs' catalyst (or other suitable ruthenium metathesis catalyst)
- Anhydrous dichloromethane (or other suitable solvent)

- Procedure:

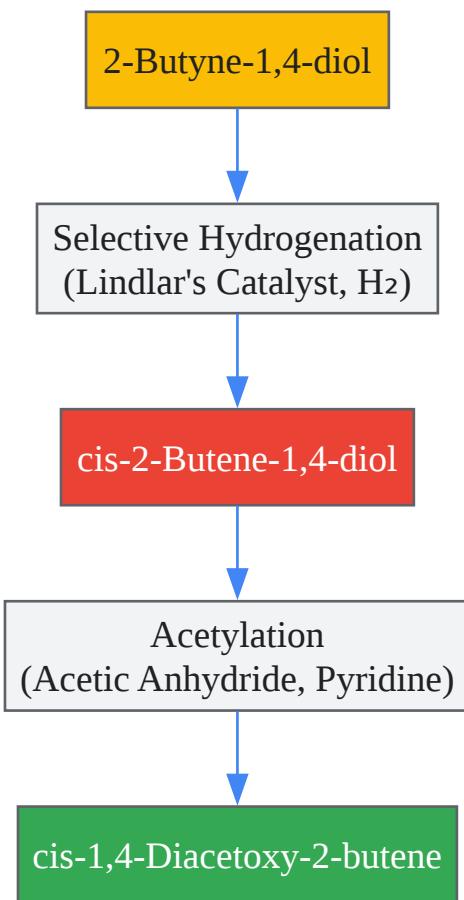
- In an inert atmosphere (e.g., in a glovebox or under argon), dissolve **cis-1,4-diacetoxy-2-butene** and allylbenzene in anhydrous dichloromethane.
- Add the ruthenium catalyst to the solution.
- Stir the reaction mixture at room temperature or with gentle heating.
- Monitor the reaction progress by TLC or GC.
- Once the reaction is complete, quench it by adding a few drops of ethyl vinyl ether.
- Remove the solvent under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to isolate the cross-metathesis product.

## Mandatory Visualizations



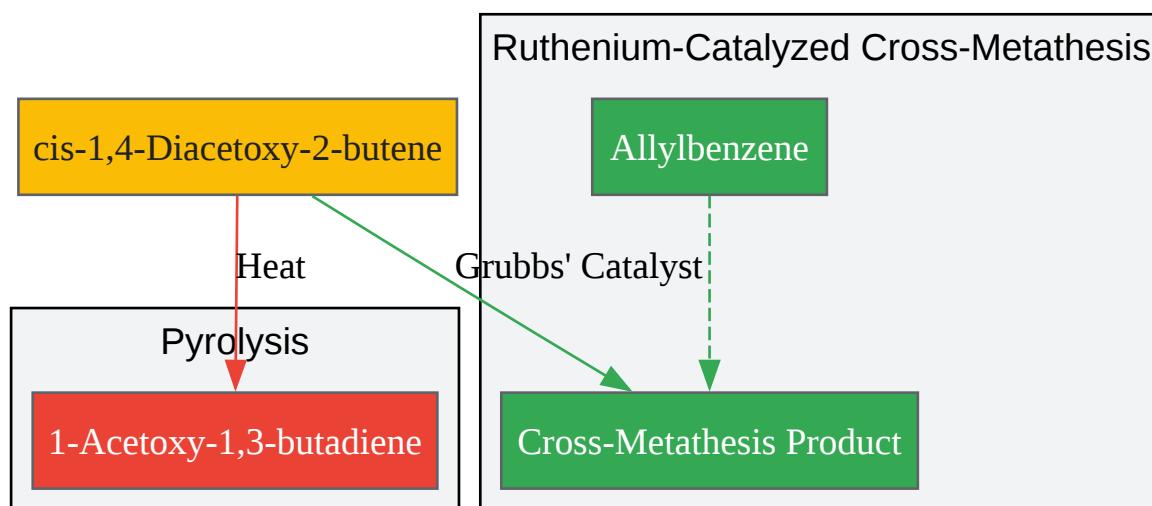
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Caption: Chemical structure of **cis-1,4-diacetoxy-2-butene**.



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Caption: Synthesis workflow for **cis-1,4-diacetoxy-2-butene**.



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Caption: Key reaction pathways of **cis-1,4-diacetoxy-2-butene**.

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